

# physical characteristics of 4-Methyl-1-naphthaldehyde (melting point, boiling point)

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## Compound of Interest

Compound Name: 4-Methyl-1-naphthaldehyde

Cat. No.: B157141

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## Technical Guide: Physicochemical Properties of 4-Methyl-1-naphthaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical characteristics of **4-Methyl-1-naphthaldehyde**, a significant intermediate in organic and medicinal chemistry. The information presented herein is intended to support research and development activities by providing reliable data and standardized experimental methodologies.

### Core Physical Characteristics

**4-Methyl-1-naphthaldehyde** is an aromatic aldehyde that presents as a solid at room temperature. Its physical state and thermal properties are critical parameters for its handling, storage, and application in synthetic chemistry.

### Data Presentation: Physical Properties

The melting and boiling points are fundamental physical constants that indicate the purity of a substance and are crucial for designing reaction conditions. The table below summarizes the reported values for **4-Methyl-1-naphthaldehyde**.

Physical Property	Value
Melting Point	31-36 °C[1][2][3][4]
	34 °C[5]
Boiling Point	160-165 °C at 10 Torr[2]
	259.85 °C (estimated)[3]

## Experimental Protocols

Accurate determination of physical properties such as melting and boiling points is essential for compound characterization. The following are generalized, standard laboratory protocols for these measurements.

### Determination of Melting Point (Capillary Method)

The capillary method is a widely accepted technique for determining the melting point of a crystalline solid.[3]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of finely powdered, dry **4-Methyl-1-naphthaldehyde** is introduced into the open end of a capillary tube. The tube is then tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.[4][6]
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.

- **Heating:** The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to ensure thermal equilibrium.<sup>[6]</sup>
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the initial melting point. The temperature at which the entire sample becomes a liquid is recorded as the final melting point. The range between these two temperatures is the melting range. For a pure substance, this range is typically narrow (0.5-2°C).

## Determination of Boiling Point (Micro-Reflux Method)

For determining the boiling point of a liquid, especially when only a small sample is available, the micro-reflux method is suitable.<sup>[1]</sup>

Apparatus:

- Small test tube
- Thermometer
- Heating block or oil bath
- Clamps and stand
- Boiling chips or a small stir bar

Procedure:

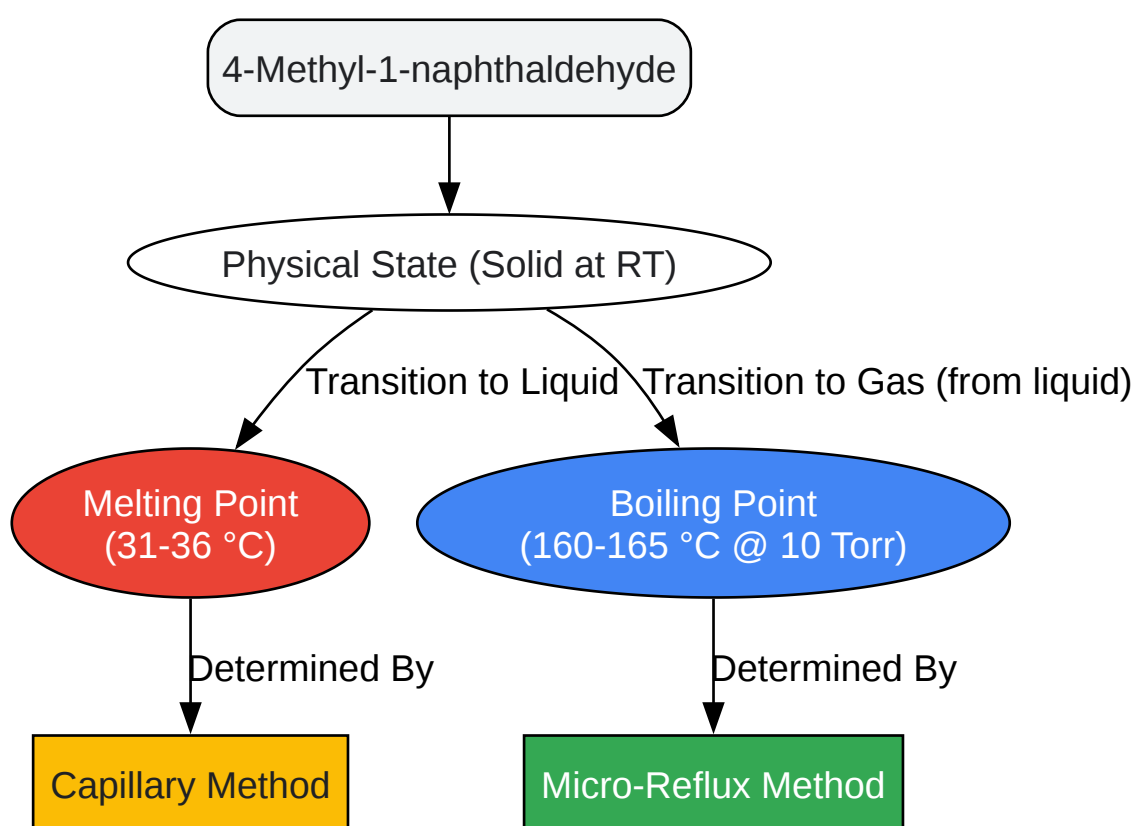
- **Sample Preparation:** Approximately 0.5-1 mL of the liquid sample is placed in a small test tube with a boiling chip or a magnetic stir bar.<sup>[1]</sup>
- **Apparatus Setup:** The test tube is securely clamped in a heating block or oil bath. A thermometer is positioned in the test tube so that the top of the thermometer bulb is level with the bottom of the side arm of the distillation head, or slightly below the level of the condenser for a reflux setup. The bulb should not touch the sides of the test tube.
- **Heating:** The sample is heated gently. As the liquid boils, a ring of condensing vapor (the reflux ring) will be observed on the walls of the test tube. The thermometer should be

positioned so that its bulb is immersed in the vapor below this ring.[1]

- Observation: The temperature is recorded when the reflux ring is stable and the temperature reading on the thermometer remains constant. This stable temperature is the boiling point of the liquid at the prevailing atmospheric pressure.[1] It is crucial to record the atmospheric pressure at which the boiling point is measured, as boiling point is pressure-dependent.

## Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical compound, its physical state, and the methods used to determine its key physical properties.



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Caption: Relationship between **4-Methyl-1-naphthaldehyde** and its physical properties.

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